

Sodium Methyl 2-Sulfolaurate: A Technical Guide for Colloid Science Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium Methyl 2-Sulfolaurate

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Sodium Methyl 2-Sulfolaurate (SM2S), also known as C12-MES, is an anionic surfactant derived from lauric acid, a natural fatty acid.[1][2] It belongs to the class of α -sulfo fatty acid methyl esters and is recognized for its favorable environmental profile, including good biodegradability.[3][4] As a surface-active agent, SM2S finds applications in various fields, from personal care products to industrial processes like emulsion polymerization.[3][5] This technical guide provides an in-depth overview of the applications of **Sodium Methyl 2-Sulfolaurate** in colloid science, summarizing its physicochemical properties and outlining key experimental methodologies.

Physicochemical Properties

Sodium Methyl 2-Sulfolaurate's performance as a surfactant is dictated by its molecular structure, which features a hydrophobic lauryl tail and a hydrophilic sulfonate head group.[3] This amphiphilic nature allows it to reduce the surface tension of water and form micelles in solution.[3]

Property	Value	Conditions	Reference(s)
Molecular Formula	C ₁₃ H ₂₅ NaO ₅ S	[6]	
Molecular Weight	316.39 g/mol	[6]	
Appearance	Clear to slightly yellow liquid	[3]	
Solubility	Highly soluble in water	[3]	
pH Stability	Stable in a pH range of 5 to 10	[3]	
Critical Micelle Concentration (CMC)	13.20 mmol/L	28 °C	[5]
Hydrophile-Lipophile Balance (HLB)	14.7	[5]	
Krafft Point	Below 0 °C	[5]	

Applications in Colloid Science

The primary applications of **Sodium Methyl 2-Sulfolaurate** in colloid science stem from its excellent surfactant and emulsifying properties.[3]

Surfactant and Foaming Agent

As a surfactant, SM2S effectively reduces the surface tension of aqueous solutions, making it a valuable component in formulations requiring wetting, foaming, and cleansing actions.[3] It is known for producing a rich and stable lather, which is beneficial in personal care products like shampoos and body washes.[2]

Emulsifier in Emulsion Polymerization

Sodium Methyl 2-Sulfolaurate is utilized as an emulsifier in emulsion polymerization, a process used to produce a wide range of polymers. In this application, SM2S stabilizes the monomer droplets in the aqueous phase, leading to the formation of a stable polymer latex.[5]

Application	Monomer System	SM2S Concentration	Resulting Particle Size	Polydispersity	Reference(s)
Emulsion Polymerization	Acrylate	Not specified	100 - 200 nm	< 0.015	[5]

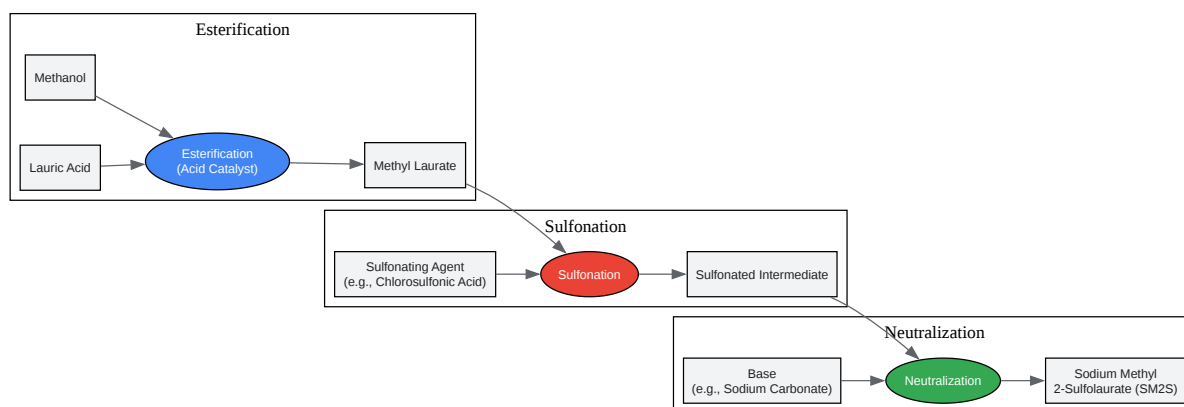
Experimental Protocols

Detailed experimental protocols for the synthesis and application of **Sodium Methyl 2-Sulfolaurate** are not extensively available in publicly accessible literature. However, based on general principles of surfactant chemistry and polymer science, the following sections outline generalized methodologies.

Synthesis of Sodium Methyl 2-Sulfolaurate

The synthesis of SM2S is typically a multi-step process involving esterification, sulfonation, and neutralization.[\[3\]](#)

Workflow for the Synthesis of **Sodium Methyl 2-Sulfolaurate**:



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Caption: General workflow for the synthesis of **Sodium Methyl 2-Sulfolaurate**.

Methodology:

- Esterification: Lauric acid is reacted with methanol in the presence of an acid catalyst to form methyl laurate.[3]
- Sulfonation: The methyl laurate is then reacted with a sulfonating agent, such as chlorosulfonic acid, to introduce a sulfonate group at the alpha position of the fatty acid chain. This step is typically carried out under controlled temperature conditions.[3]
- Neutralization: The resulting sulfonated intermediate is neutralized with a base, such as sodium carbonate or sodium bicarbonate, to yield the final product, **Sodium Methyl 2-Sulfolaurate**. [3]

- Purification: The crude product may be purified using techniques like extraction with a suitable solvent (e.g., n-butanol) to remove impurities.[3]

Determination of Critical Micelle Concentration (CMC)

The CMC is a fundamental property of a surfactant. It can be determined by measuring a physical property of the surfactant solution as a function of its concentration. A common method is surface tensiometry.

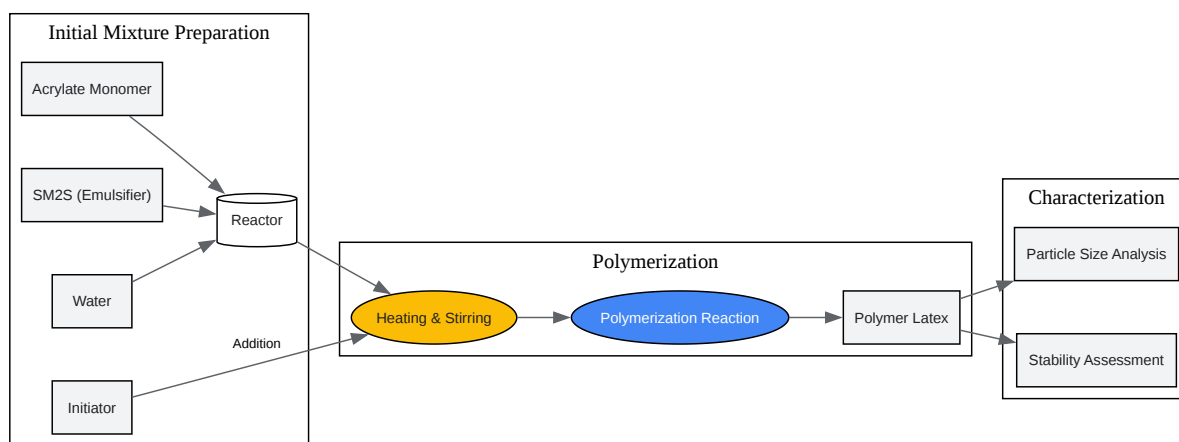
Methodology (Surface Tensiometry):

- Prepare a series of aqueous solutions of SM2S with varying concentrations.
- Measure the surface tension of each solution using a tensiometer (e.g., using the Du Noüy ring or Wilhelmy plate method).
- Plot the surface tension as a function of the logarithm of the SM2S concentration.
- The CMC is identified as the concentration at which a sharp break in the curve occurs, indicating the onset of micelle formation.

Acrylate Emulsion Polymerization

The following is a generalized protocol for a batch emulsion polymerization of an acrylate monomer using an anionic surfactant like SM2S.

Workflow for Emulsion Polymerization:



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Caption: General workflow for acrylate emulsion polymerization using SM2S.

Methodology:

- **Reactor Setup:** A reaction vessel equipped with a stirrer, condenser, and nitrogen inlet is charged with deionized water and the emulsifier (SM2S).
- **Monomer Emulsification:** The acrylate monomer is added to the reactor, and the mixture is stirred to form a stable emulsion.
- **Initiation:** The system is purged with nitrogen to remove oxygen. The temperature is raised to the desired reaction temperature, and a water-soluble initiator (e.g., potassium persulfate) is added to start the polymerization.
- **Polymerization:** The reaction is allowed to proceed under constant stirring and temperature for a specified period.

- **Cooling and Characterization:** The resulting polymer latex is cooled to room temperature. The final product is then characterized for properties such as particle size, particle size distribution, and stability.

Particle Size and Zeta Potential Analysis

These are crucial parameters for characterizing colloidal dispersions like emulsions and latexes.

Methodology:

- **Sample Preparation:** The emulsion or latex sample is diluted to an appropriate concentration with a suitable dispersant (usually deionized water).
- **Particle Size Measurement:** The particle size and size distribution are measured using Dynamic Light Scattering (DLS).
- **Zeta Potential Measurement:** The zeta potential is measured using Electrophoretic Light Scattering (ELS). The zeta potential provides an indication of the surface charge of the particles and is a key predictor of the colloidal stability of the system. Generally, zeta potential values more positive than +30 mV or more negative than -30 mV indicate good stability.

Biocompatibility and Safety

Sodium Methyl 2-Sulfolaurate is generally considered to be a mild and gentle surfactant, making it suitable for use in personal care products.[2] It is reported to have low toxicity.[7] However, as with any surfactant, its potential for skin irritation should be considered, especially at high concentrations or with prolonged contact.[8]

Applications in Drug Development

While the properties of SM2S, such as its emulsifying capabilities and low irritation potential, suggest its potential use in topical or oral drug delivery systems for poorly soluble drugs, specific research in this area is limited in the public domain. Nanoemulsions, in general, are explored as drug delivery systems to enhance the bioavailability of hydrophobic drugs, and surfactants like SM2S could theoretically be employed in such formulations.[9] However,

dedicated studies demonstrating the efficacy and safety of SM2S in specific drug formulations are not readily available.

Interaction with Signaling Pathways

There is no information available in the reviewed literature to suggest that **Sodium Methyl 2-Sulfolaurate** has any known interactions with biological signaling pathways. Its primary mechanism of action is at the physicochemical level, related to its surface-active properties.

Conclusion

Sodium Methyl 2-Sulfolaurate is a versatile and environmentally friendly anionic surfactant with established applications in colloid science, particularly as an emulsifier in emulsion polymerization and as a key component in foaming and cleansing formulations. Its favorable physicochemical properties, such as a low Krafft point and good stability over a range of pH, make it a valuable tool for researchers and formulators. While detailed experimental protocols and a comprehensive set of quantitative data for SM2S are not widely available, the general methodologies outlined in this guide provide a solid foundation for its application and characterization in a laboratory setting. Further research is warranted to explore its full potential in more advanced applications, such as drug delivery systems.

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- To cite this document: BenchChem. [Sodium Methyl 2-Sulfolaurate: A Technical Guide for Colloid Science Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1630109#applications-of-sodium-methyl-2-sulfolaurate-in-colloid-science]

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